

measuring intestinal permeability using L-mannose-13C probes

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Compound of Interest

Compound Name: *L-(-)-Mannose-13C*

Cat. No.: *B12404045*

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Application Note: Measuring Intestinal Permeability using 13C-Mannitol & Lactulose Probes

Introduction

Intestinal permeability, often referred to as "leaky gut," is a critical biomarker in the study of inflammatory bowel diseases (IBD), celiac disease, and environmental enteric dysfunction (EED). The "Gold Standard" for assessing barrier function is the Dual Sugar Absorption Test (DSAT), which measures the differential paracellular transport of two non-metabolizable sugars: a disaccharide (Lactulose) and a monosaccharide.^[1]

While historically D-Mannitol was the standard monosaccharide probe, it suffers from significant limitations due to high dietary background interference (found in gums, fruits, and excipients). This Application Note details the advanced protocol using 13C-labeled Mannitol (13C-D-Mannitol). This stable isotope probe eliminates background noise, providing superior sensitivity and specificity via LC-MS/MS analysis.

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Scientific Clarification on "L-Mannose": While L-Mannose is a valid, metabolically inert monosaccharide probe used in specific animal models to assess paracellular flow, it is not the standard clinical reagent for ^{13}C -based assays. The industry standard for stable isotope permeability testing is ^{13}C -D-Mannitol. This protocol focuses on the ^{13}C -Mannitol/Lactulose method, which aligns with the user's requirement for ^{13}C -probe methodology, while noting that the analytical principles apply similarly if ^{13}C -L-Mannose were custom-synthesized.

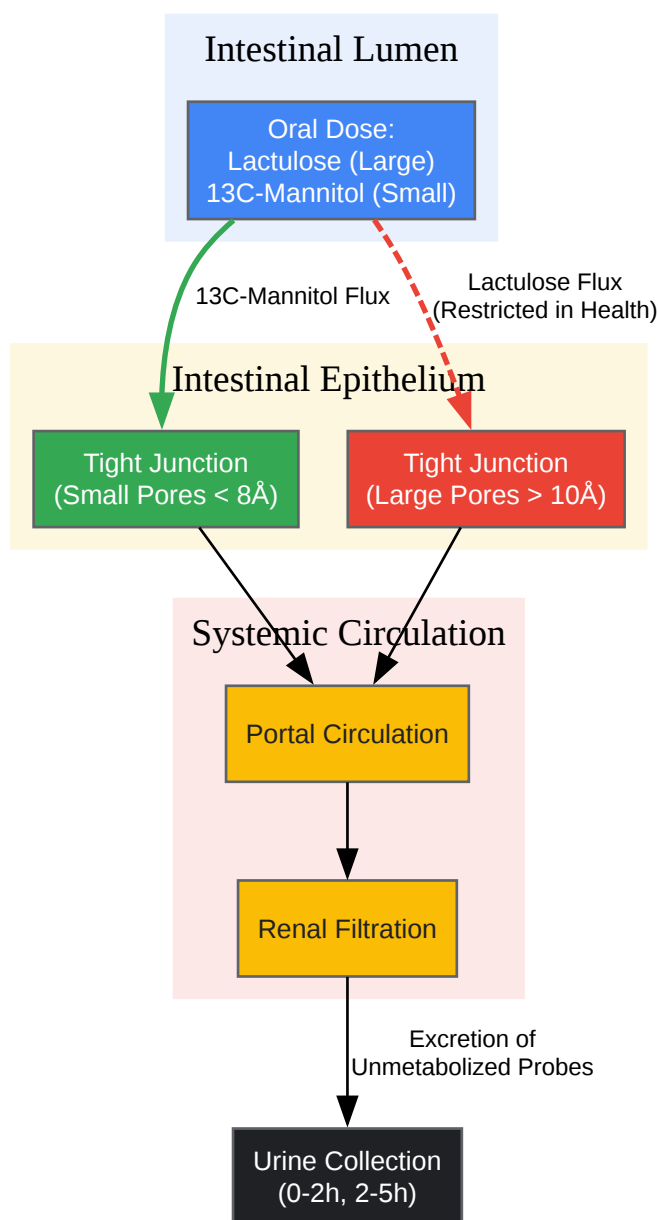
Principle of the Assay

The assay relies on the differential absorption of two probe molecules based on their molecular size:

- ^{13}C -Mannitol (182 Da): A small monosaccharide that passes freely through the small pores of the tight junctions. Its absorption reflects the total functional surface area of the small intestine.
- Lactulose (342 Da): A larger disaccharide that can only pass through large pores (leak pathways) which are typically closed in healthy epithelium but open during inflammation or structural damage.

The Readout: The Lactulose/Mannitol (L/M) Ratio normalizes the large-pore flux (damage) against the small-pore flux (surface area). This ratio cancels out pre-mucosal factors like gastric emptying and renal clearance, making it a robust specific marker of barrier integrity.

Physiological Pathway Diagram



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Caption: Differential paracellular transport pathways. ¹³C-Mannitol traverses small pores (surface area marker), while Lactulose traverses large pores (damage marker).

Materials & Reagents

To ensure data integrity, use LC-MS grade reagents.

Component	Specification	Purpose
Monosaccharide Probe	D-Mannitol-1-13C (99 atom % 13C)	Small pore marker; 13C eliminates dietary interference.
Disaccharide Probe	Lactulose (Pharma Grade)	Large pore/damage marker.
Internal Standard (IS)	D-Mannitol-d8 or 13C6-Mannitol	Normalization for MS ionization efficiency.
Mobile Phase A	10 mM Ammonium Acetate in Water	LC-MS separation.
Mobile Phase B	Acetonitrile (LC-MS Grade)	LC-MS separation.
Urine Preservative	Chlorhexidine or Thymol	Prevents bacterial degradation of sugars post-collection.

Study Design & Dosing Protocol

This protocol is adaptable for both clinical trials and preclinical (rat/mouse) studies. Doses listed below are for Human Adults.

Pre-requisites:

- Fasting: Subjects must fast for at least 8 hours (overnight) to empty the stomach and reduce baseline insulin/glucose levels.
- Dietary Restrictions: Avoid foods high in mannitol (mushrooms, sweet potatoes) and lactulose (dairy products treated with heat) 24h prior, although 13C-labeling mitigates the mannitol risk.

Step-by-Step Workflow:

- Baseline Collection (T=0): Collect a "spot" urine sample prior to dosing to establish the Lower Limit of Quantitation (LLOQ) and confirm absence of 13C background.
- Dosing Solution Preparation:
 - Dissolve 1.0 g Lactulose and 50 mg 13C-Mannitol in 100 mL of water.

- Note: The lower dose of ^{13}C -Mannitol (50mg vs standard 200mg ^{12}C -Mannitol) is sufficient due to the high sensitivity of MS detection.
- Administration: Subject drinks the solution within 5 minutes.
- Hydration: Subject drinks 200 mL of water 1 hour post-dose to promote urine flow.
- Urine Collection:
 - Fraction 1 (0–2 hours): Represents Small Intestinal Permeability.
 - Fraction 2 (2–5 hours): (Optional) Can represent distal small bowel/colonic permeability, though 0–5h cumulative is often used for simplicity.
 - Total Volume Measurement: Critical! Measure the exact total volume of urine collected. The assay measures total mass excreted, not just concentration.

Sample Preparation (LC-MS/MS)

This method uses "Dilute-and-Shoot" simplicity, avoiding complex derivatization required by GC-MS.

- Thawing: Thaw urine samples at room temperature and vortex for 30 seconds.
- Centrifugation: Spin at 10,000 x g for 5 minutes to remove particulates.
- Dilution:
 - Transfer 50 μL of supernatant to a 96-well plate.
 - Add 450 μL of Internal Standard Solution (e.g., 1 $\mu\text{g}/\text{mL}$ $^{13}\text{C}_6$ -Mannitol in 80% Acetonitrile).
 - Dilution Factor: 1:10.
- Filtration: (Optional) Pass through a 0.2 μm filter plate if samples are turbid.
- Injection: Inject 2–5 μL onto the LC-MS/MS system.

Analytical Method (LC-MS/MS)

Instrument: Triple Quadrupole Mass Spectrometer (e.g., Sciex 6500+ or Thermo Altis). Column: HILIC Column (e.g., Waters BEH Amide, 2.1 x 100 mm, 1.7 μ m). HILIC is essential for retaining polar sugars.

LC Gradient:

- Flow Rate: 0.4 mL/min
- Gradient: 90% B (ACN) to 50% B over 5 minutes.

MS/MS Transitions (MRM Mode):

- Operate in Negative Ion Mode (ESI⁻). Sugars ionize better as [M-H]⁻ or [M+Cl]⁻ adducts.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)
13C-Mannitol	182.1 [M-H] ⁻	89.0	-15
Lactulose	341.1 [M-H] ⁻	161.0	-18
IS (13C6-Mannitol)	187.1 [M-H] ⁻	92.0	-15

Data Analysis & Calculation

The final readout is the % Recovery of the ingested dose.

1. Calculate Total Mass Excreted (mg):
2. Calculate % Recovery:
3. Calculate Permeability Ratio (L/M):

Interpretation:

- Healthy Control: L/M Ratio < 0.03 (typically).

- Increased Permeability: L/M Ratio > 0.03.
 - High Ratio driven by High Lactulose: Indicates tight junction damage (e.g., Active IBD).
 - High Ratio driven by Low Mannitol: Indicates villous atrophy (e.g., Celiac Disease, malabsorption).

Analytical Workflow Diagram



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Caption: Analytical workflow from urine collection to L/M ratio calculation.

Validation & Quality Control

To establish this protocol as a self-validating system (Trustworthiness):

- Linearity: Calibration curves should range from 0.1 µg/mL to 100 µg/mL with $R^2 > 0.99$.
- Matrix Effects: Perform "Spike Recovery" in blank urine. ^{13}C -Mannitol is superior here because it differentiates from endogenous mannitol, ensuring the matrix effect is accurately assessed without background interference.
- Stability: Verify freeze-thaw stability (3 cycles) and benchtop stability (24h at 4°C).

References

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Sources

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